

# Personal protective equipment for handling 9,10-Dihydrophenanthrene

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## Compound of Interest

Compound Name: 9,10-Dihydrophenanthrene

Cat. No.: B048381

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## Essential Safety and Handling Guide for 9,10-Dihydrophenanthrene

This guide provides comprehensive, step-by-step safety and logistical information for the handling and disposal of **9,10-Dihydrophenanthrene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and environmental protection in the laboratory.

### Immediate Safety and Hazard Summary

**9,10-Dihydrophenanthrene** is a chemical that requires careful handling due to its potential hazards. Based on available safety data, it is classified as very toxic to aquatic life.<sup>[1][2]</sup> Therefore, preventing its release into the environment is of paramount importance.<sup>[1][2]</sup> While specific toxicity data in humans is limited, it is prudent to handle it as a potentially hazardous substance, minimizing exposure through appropriate personal protective equipment (PPE).

Key Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>12</sub>
Molecular Weight	180.25 g/mol [3][4]
Appearance	At temperatures above its melting point, it is a clear dark brown liquid.
Melting Point	30-35 °C (lit.)[3][5][6]
Boiling Point	168-169 °C at 15 mmHg (lit.)[5][6]
Flash Point	>230 °F (>110 °C) - closed cup[5]

## Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **9,10-Dihydrophenanthrene**.

Protection Type	Recommended PPE	Standard/Specification
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side shields. A face shield should be used in combination with goggles if there is a splash hazard.[1]	Conforming to EN166 (EU) or NIOSH (US).
Skin Protection	Chemical-resistant gloves (e.g., nitrile).[2] Fire/flammable resistant and impervious lab coat or gown.[1] Closed-toe shoes.	Ensure gloves are inspected for integrity before each use. Lab coat should have tight cuffs.
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded, or if irritation is experienced.[1] For solid material, a dust mask (e.g., N95) may be appropriate to avoid dust formation.	Use a multi-purpose combination respirator cartridge (US).

## Experimental Protocols

### Protocol for Donning and Doffing PPE

Donning (Putting On) PPE:

- Preparation: Before entering the laboratory, remove personal items like jewelry and watches.  
[1][7] Tie back long hair.[1][7]
- Inspect PPE: Visually inspect all PPE, including gloves, lab coat, and safety glasses, for any damage such as rips, tears, or cracks.[1][7] Ensure you have the correct sizes.[1][7]
- Lab Coat: Put on the lab coat, ensuring it is fully snapped or buttoned.[1][7]
- Safety Glasses/Goggles: Put on safety glasses or goggles.[1][7]
- Gloves: Put on gloves, ensuring the cuffs of the gloves go over the cuffs of the lab coat to create a seal.[1][8]

Doffing (Taking Off) PPE: The goal is to remove PPE without contaminating yourself. The general principle is to remove the most contaminated items first.

- Gloves: Remove gloves using the glove-to-glove/skin-to-skin technique.[8]
  - With one gloved hand, pinch the palm of the other glove and peel it off, turning it inside out.
  - Hold the removed glove in the still-gloved hand.
  - Slide the fingers of your ungloved hand under the cuff of the remaining glove and peel it off, turning it inside out over the first glove.
  - Dispose of the gloves in the designated hazardous waste container.[7]
- Lab Coat: Remove the lab coat by folding it in on itself, avoiding contact with the exterior.[1]
- Safety Glasses/Goggles: Remove safety glasses or goggles by handling the earpieces or strap from behind your head.[1][9]

- Hand Hygiene: Wash your hands thoroughly with soap and water for at least 20 seconds.[9]

## Protocol for PPE Inspection and Maintenance

### Safety Glasses/Goggles:

- Inspection: Before each use, check for scratches, cracks, or other damage that could impair vision or structural integrity.[10]
- Maintenance: Clean daily with a lens cleaning solution and a soft cloth.[11] Store in a clean, dry place away from direct sunlight.[10]

### Chemical-Resistant Gloves:

- Inspection: Before each use, visually inspect for discoloration, punctures, tears, or any signs of degradation.[12][13]
- Maintenance: Disposable gloves should not be reused.[7] Reusable gloves should be decontaminated before removal if the manufacturer's instructions permit.

### Lab Coat:

- Inspection: Regularly check for stains, tears, or broken fasteners.
- Maintenance: Launder lab coats separately from personal clothing. If grossly contaminated, it may need to be disposed of as hazardous waste.

## Operational and Disposal Plan

### Handling and Storage

- Handle **9,10-Dihydrophenanthrene** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation and dust formation.[1]
- Store in a cool, dry, and well-ventilated place in a tightly closed container.[1]

## Spill Management

- Evacuate: Alert others in the area and evacuate if necessary.

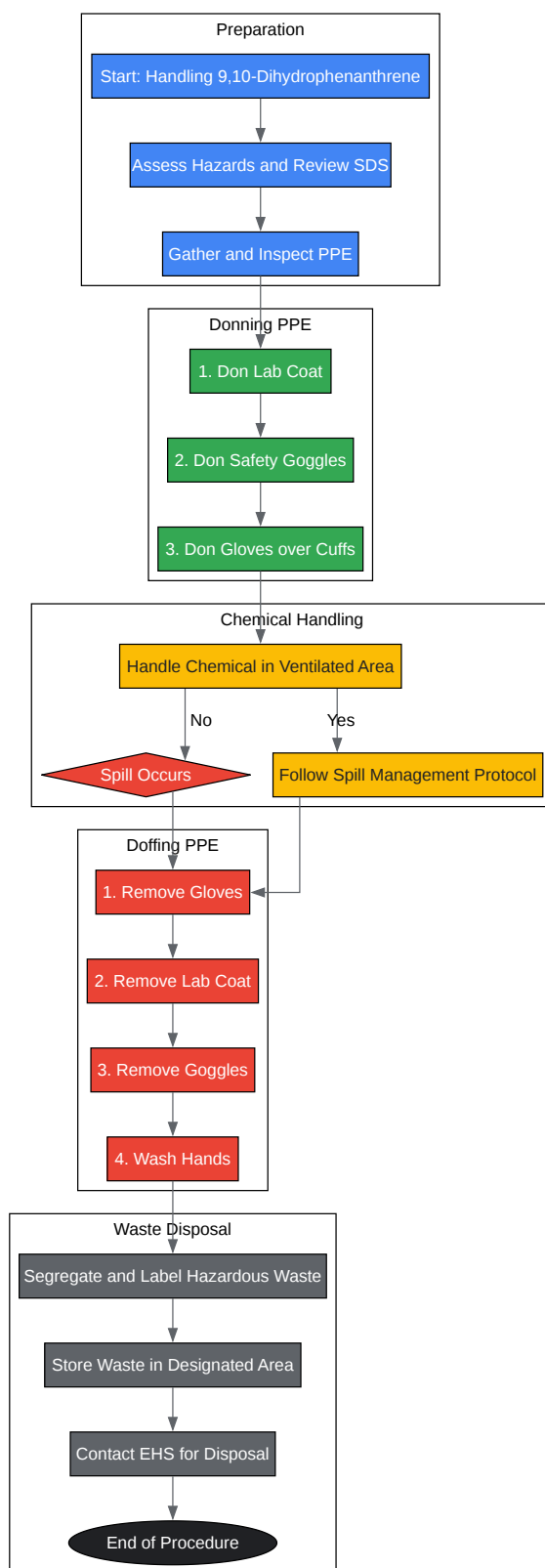
- **Protect Yourself:** Wear appropriate PPE as outlined above.
- **Containment:** Prevent further spillage or leakage if it is safe to do so.<sup>[1]</sup> For solid spills, avoid creating dust.<sup>[1]</sup>
- **Clean-up:** Use a scoop or spatula to carefully transfer the spilled solid material into a labeled hazardous waste container.<sup>[5]</sup> For liquid spills, use an inert absorbent material.
- **Decontamination:** Clean the spill area with a suitable solvent, collecting all cleaning materials as hazardous waste.

## Step-by-Step Disposal Protocol

- **Waste Identification and Segregation:**
  - **Solid Waste:** Collect excess or unwanted **9,10-Dihydrophenanthrene** powder in a dedicated, clearly labeled hazardous waste container.<sup>[2]</sup>
  - **Contaminated Materials:** All disposable materials that have come into contact with the chemical (e.g., gloves, absorbent pads, weighing paper) must be placed in the same hazardous waste container.<sup>[5]</sup>
  - **Solutions:** If the compound is in a solvent, collect the solution in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste.<sup>[2]</sup>
- **Waste Container Labeling:**
  - The container must be clearly labeled with the words "Hazardous Waste."<sup>[2]</sup>
  - Include the full chemical name: "**9,10-Dihydrophenanthrene**."<sup>[2]</sup>
  - List the associated hazards, such as "Toxic to Aquatic Life."
  - Indicate the date when waste was first added to the container.<sup>[2]</sup>
- **Temporary Storage in the Laboratory:**
  - Keep the hazardous waste container securely sealed when not in use.<sup>[5]</sup>

- Store the waste in a designated satellite accumulation area within the lab, away from incompatible materials.[\[14\]](#)
- Decontamination of Empty Containers:
  - Triple rinse the empty container with a suitable solvent that can dissolve the chemical residue.[\[2\]](#)[\[15\]](#)[\[16\]](#)
  - Collect the first rinsate as hazardous waste.[\[2\]](#)
  - Allow the container to air dry completely before disposal as regular trash, after defacing the original label.[\[15\]](#)
- Final Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal in accordance with all applicable regulations.[\[2\]](#)[\[5\]](#)

## Mandatory Visualization



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Caption: Workflow for safe handling and disposal of **9,10-Dihydrophenanthrene**.

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